

3'-Deoxy-3'-fluorothymidine-d3 CAS number and supplier

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Compound of Interest

Compound Name: 3'-Deoxy-3'-fluorothymidine-d3

Cat. No.: B13713544

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Technical Guide: 3'-Deoxy-3'-fluorothymidine-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3'-Deoxy-3'-fluorothymidine-d3**, a deuterated analog of the potent antiviral and cell proliferation imaging agent, 3'-Deoxy-3'-fluorothymidine (Alovudine, FLT). This document outlines its chemical properties, suppliers, and provides detailed experimental context for its application, primarily as an internal standard in pharmacokinetic and metabolic studies involving its non-deuterated counterpart.

Core Compound Information

CAS Number: 1346523-18-9

Synonyms: 3'-Deoxy-3'-fluorothymidine-d3, Alovudine-d3, FLT-d3

Quantitative Data Summary



Property	Value	Source
CAS Number	1346523-18-9	Pharmaffiliates
Molecular Formula	C10H10D3FN2O4	Santa Cruz Biotechnology[1]
Molecular Weight	247.24 g/mol	Santa Cruz Biotechnology[1]
Appearance	Solid	Inferred from non-deuterated form
Purity	≥98% (typical for stable isotope standards)	General supplier information
Storage	2-8°C	Inferred from non-deuterated form

Verified Suppliers

Supplier	Product Number	Availability
Pharmaffiliates	PA STI 026230	Inquire
Clinivex	RCLST774532	Inquire
Santa Cruz Biotechnology	sc-216620	Inquire[1]
Toronto Research Chemicals (TRC)	D235477	Inquire

Experimental Protocols

While specific experimental protocols for the direct use of **3'-Deoxy-3'-fluorothymidine-d3** are not extensively published, its primary application is as an internal standard for the quantitative analysis of 3'-Deoxy-3'-fluorothymidine (FLT) in biological matrices. The methodologies provided below are for the non-deuterated, biologically active compound, [18F]-FLT, which are the experiments where the deuterated standard would be crucial for accurate quantification.

Protocol: In Vivo Positron Emission Tomography (PET) Imaging of Tumor Proliferation with [18F]-FLT



This protocol outlines the key steps for assessing tumor cell proliferation using [18F]-FLT PET, a technique for which **3'-Deoxy-3'-fluorothymidine-d3** serves as a vital analytical standard.

- 1. Radiosynthesis of [18F]-FLT:
- [18F]Fluoride is produced via a cyclotron.
- The radiosynthesis is typically performed using an automated synthesis module. A common precursor is 2,3'-anhydro-5'-O-(4,4'-dimethoxytriphenylmethyl)-thymidine (DMT-AThy).
- The labeling reaction involves nucleophilic substitution of the anhydro ring with [18F]fluoride at elevated temperatures (e.g., 160°C for 10 minutes).
- Subsequent deprotection (removal of the DMT group) and purification via high-performance liquid chromatography (HPLC) yields high-purity [18F]-FLT.
- Quality control is performed to ensure radiochemical purity (>98%) and specific activity.
- 2. Animal Handling and Tumor Model:
- Animal studies are conducted in accordance with institutional animal care and use committee (IACUC) guidelines.
- Tumor xenografts are established in immunocompromised mice (e.g., BALB/c nude mice) by subcutaneous injection of a cancer cell line (e.g., HeLa, SCCVII).[2]
- Tumor growth is monitored, and imaging studies are initiated when tumors reach a specified volume.
- 3. [18F]-FLT PET/CT Imaging Procedure:[3]
- Animals are fasted for a minimum of 3 hours prior to imaging.
- A single intravenous injection of [18F]-FLT (typically 184–360 MBq) is administered.[3]
- Dynamic PET imaging is performed over a period of 60-120 minutes. A typical dynamic sequence consists of multiple frames of increasing duration.

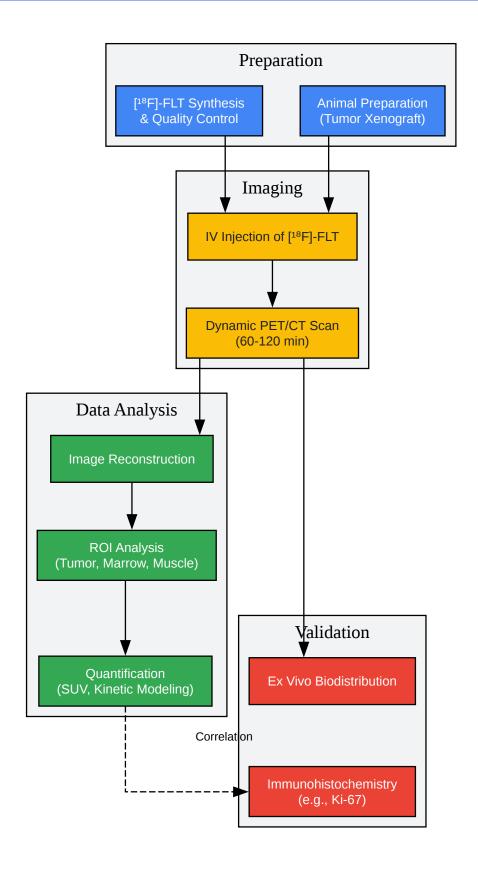


- A CT scan is acquired for attenuation correction and anatomical localization of the tumor.
- Images are reconstructed using appropriate algorithms (e.g., filtered back-projection).
- 4. Image Analysis:
- Regions of interest (ROIs) are drawn on the PET images over the tumor, bone marrow (as a
 positive control for proliferation), and muscle (as a negative control).[4]
- Time-activity curves (TACs) are generated for each ROI.
- Quantitative analysis can be performed using various methods:
 - Standardized Uptake Value (SUV): A semi-quantitative measure of tracer uptake, calculated as the decay-corrected tissue radioactivity concentration normalized to the injected dose and body weight.
 - Kinetic Modeling: A more quantitative approach that uses the TACs and an arterial input function (derived from blood sampling or an image-derived input function from a major artery) to estimate parameters such as the metabolic flux of FLT (KFLT).[4]
- 5. Biodistribution and Ex Vivo Analysis:
- Following the final imaging session, animals are euthanized, and tissues of interest (tumor, blood, major organs) are collected.
- The radioactivity in each tissue is measured using a gamma counter to determine the percentage of injected dose per gram of tissue (%ID/g).
- Tumor tissue can be further analyzed by immunohistochemistry for proliferation markers like Ki-67 to correlate with [18F]-FLT uptake.

Diagrams

Cellular Uptake and Metabolism of 3'-Deoxy-3'-fluorothymidine (FLT)





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